

An In-depth Technical Guide to 3-Indoxyl Caprylate: Properties and Applications

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Compound of Interest

Compound Name: 3-Indoxyl caprylate

Cat. No.: B137646

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Introduction

3-Indoxyl caprylate, also known as 1H-indol-3-yl octanoate, is a chromogenic substrate primarily utilized for the detection of esterase activity. This synthetic ester, derived from indole and the long-chain fatty acid, octanoic acid (caprylic acid), serves as a valuable tool in various biochemical and microbiological assays.[1] Its application is particularly prominent in identifying microorganisms that produce esterases, a class of hydrolase enzymes that cleave ester bonds. The enzymatic hydrolysis of **3-Indoxyl caprylate** releases 3-indoxyl, a colorless precursor that, upon exposure to oxygen, undergoes oxidative dimerization to form the intensely colored, water-insoluble dye, indigo. This distinct color change provides a clear and visually identifiable signal for the presence of esterase activity.

Physical and Chemical Properties

While specific experimental data for the physical properties of **3-Indoxyl caprylate** are not readily available in the public domain, its chemical structure allows for the estimation of certain characteristics based on its constituent parts, indole and caprylic acid. The long-chain fatty acid component suggests a non-polar nature, influencing its solubility.

Table 1: Physical and Chemical Properties of **3-Indoxyl Caprylate** and Related Compounds

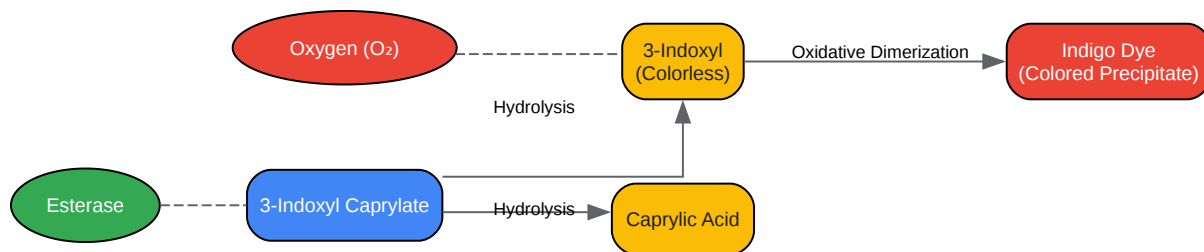
Property	3-Indoxyl Caprylate	5-Bromo-4-chloro-3-indoxyl caprylate	5-Bromo-6-chloro-3-indoxyl caprylate
Molecular Formula	C ₁₆ H ₂₁ NO ₂ [2]	C ₁₇ H ₂₂ BrNO ₂	C ₁₆ H ₁₉ BrClNO ₂
Molecular Weight	259.34 g/mol [2]	352.28 g/mol	372.7 g/mol
Physical State	Likely a solid, potentially a white to off-white crystalline powder.	White to off-white crystalline powder.	White powder.
Melting Point	Data not available	Data not available	57-62 °C
Boiling Point	Data not available	Data not available	482.631 °C at 760 mmHg
Solubility	Expected to be soluble in organic solvents like ethanol, DMSO, and DMF. Limited solubility in water.	Soluble in ethanol.	Data not available
Storage Conditions	Store at -20°C.	Store at -15°C, protect from light.	Store at 4°C or below.

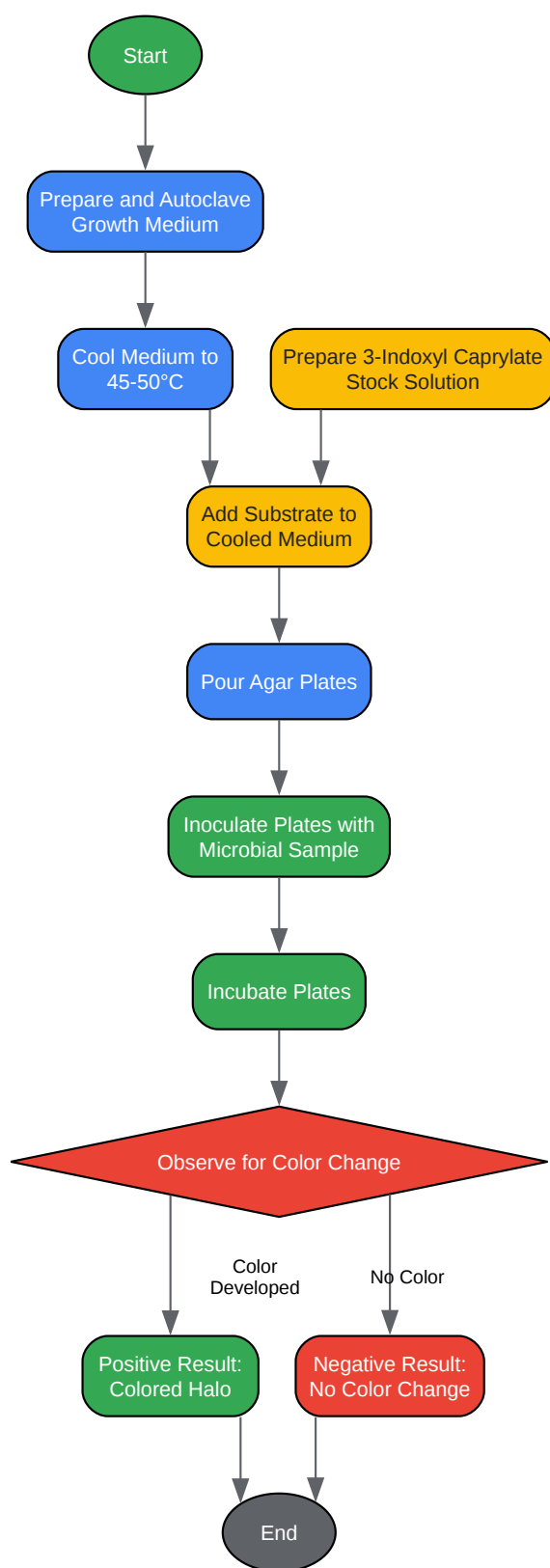
Mechanism of Action

The utility of **3-Indoxyl caprylate** as a chromogenic substrate is centered on a two-step reaction mechanism initiated by esterase activity.

- **Enzymatic Hydrolysis:** In the presence of an esterase, the ester bond of **3-Indoxyl caprylate** is cleaved, yielding caprylic acid and 3-indoxyl. This is the primary enzymatic reaction that is being detected.
- **Oxidative Dimerization:** The resulting 3-indoxyl is unstable and, in the presence of oxygen, rapidly undergoes oxidative dimerization. This non-enzymatic reaction forms 5,5'-dibromo-indigo (if a brominated precursor is used) or a similar indigo dye, which is an intensely

colored, insoluble precipitate. The color of the final product can be influenced by substituents on the indole ring.





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References

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